

# Dinitramine: Application Notes and Protocols for Annual Grass and Broadleaf Weed Control

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## Compound of Interest

Compound Name: Dinitramine

Cat. No.: B166585

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These application notes provide a comprehensive overview of **dinitramine**, a pre-emergent dinitroaniline herbicide, and its application in the control of annual grasses and broadleaf weeds. This document includes summaries of efficacy data, detailed experimental protocols for research purposes, and diagrams illustrating its mode of action and experimental workflows.

## Introduction

**Dinitramine** is a selective, soil-incorporated herbicide used for the pre-emergence control of a variety of annual grasses and broadleaf weeds.<sup>[1][2]</sup> It has been utilized in various crops, including soybeans, cotton, sunflowers, and peas.<sup>[1][2]</sup> As a member of the dinitroaniline class, its mode of action is the inhibition of microtubule assembly in plant cells.<sup>[2]</sup> This disruption of microtubule formation interferes with cell division and elongation, ultimately leading to the death of susceptible weed seedlings as they germinate. **Dinitramine** is no longer approved for use in the United States and the European Union.<sup>[1]</sup>

## Data on Weed Control Efficacy

The following tables summarize the efficacy of **dinitramine** on various annual grass and broadleaf weed species based on available studies. It is important to note that the level of control can be influenced by factors such as application rate, soil type, organic matter content, incorporation depth, and environmental conditions.

Table 1: **Dinitramine** Efficacy on Annual Grasses

Weed Species	Common Name	Application Rate ( kg/ha )	% Control	Crop	Soil Type	Additional Notes
Setaria viridis	Green Foxtail	Not specified	Good control	Rapeseed	Not specified	Dinitramine showed the greatest activity among several dinitroaniline herbicides tested.[3]
Avena fatua	Wild Oats	Not specified	Good control	Rapeseed	Not specified	Successful control of wild oats was observed. [3]
Monocotyledonous weeds	Various	0.375 - 0.575	Effective	Soybean	Not specified	All tested treatments effectively controlled monocotyledonous weeds.[4]
Echinochloa crus-galli	Barnyardgrass	Not specified	Controlled	Not specified	Listed as a controlled weed.[1]	
Digitaria sanguinalis	Crabgrass	Not specified	Controlled	Not specified	Listed as a controlled weed.[1]	
Panicum dichotomifolium	Fall panicum	Not specified	Controlled	Not specified	Listed as a controlled	

orum weed.[\[1\]](#)

Table 2: **Dinitramine** Efficacy on Broadleaf Weeds

Weed Species	Common Name	Applicati on Rate ( kg/ha )	% Control	Crop	Soil Type	Additional Notes
Dicotyledonous weeds	Various	0.575	Effective	Soybean	Not specified	Only the higher application rate provided control of broadleaf weeds. <a href="#">[4]</a>
Amaranthus retroflexus	Pigweed	Not specified	Controlled	Not specified	Listed as a controlled weed. <a href="#">[1]</a>	
Portulaca oleracea	Purslane	Not specified	Controlled	Not specified	Listed as a controlled weed. <a href="#">[1]</a>	
Chenopodium album	Lambsquarters	Not specified	Controlled	Not specified	Listed as a controlled weed. <a href="#">[1]</a>	
Solanum nigrum	Black nightshade	Not specified	Controlled	Not specified	Listed as a controlled weed. <a href="#">[1]</a>	

## Experimental Protocols

The following protocols are generalized methodologies for conducting field trials to evaluate the efficacy of **dinitramine** for the control of annual grasses and broadleaf weeds.

## Field Trial Protocol for Dinitramine Efficacy

Objective: To determine the efficacy of **dinitramine** at various application rates for the control of target annual grass and broadleaf weeds in a specific crop and to assess crop phytotoxicity.

Materials:

- **Dinitramine** formulation (e.g., emulsifiable concentrate)
- Test crop seeds (e.g., soybean, cotton)
- Calibrated research plot sprayer
- Soil incorporation equipment (e.g., tandem disc, field cultivator)
- Plot markers
- Data collection tools (e.g., quadrats, weed and crop rating scales, data sheets)

Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with a minimum of 3-4 replications.
- Plot Size: Minimum of 2 meters by 5 meters to minimize edge effects.
- Treatments:
  - Untreated control (no herbicide)
  - Weed-free control (maintained by hand weeding)
  - **Dinitramine** at a low rate (e.g., 0.375 kg/ha )
  - **Dinitramine** at a medium rate (e.g., 0.5 kg/ha )
  - **Dinitramine** at a high rate (e.g., 0.75 kg/ha )
  - Standard commercial herbicide for comparison.

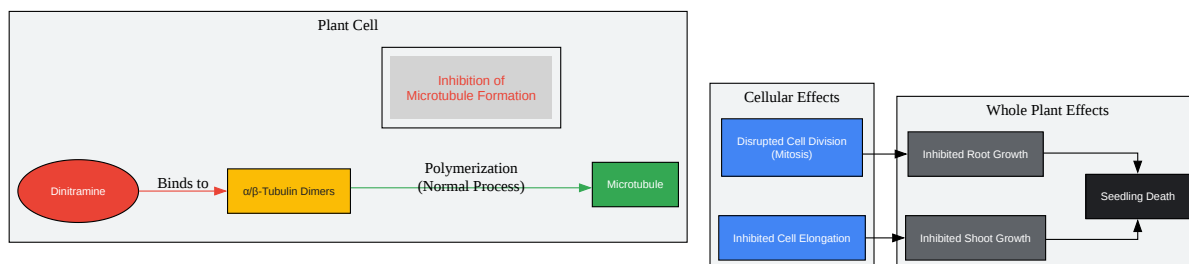
#### Procedure:

- Site Selection and Preparation:
  - Select a field with a uniform soil type and a known history of infestation with the target weed species.
  - Conduct a soil analysis to determine soil texture, organic matter content, and pH.
  - Prepare the seedbed according to standard agricultural practices for the test crop.
- Herbicide Application:
  - Calibrate the sprayer to deliver a precise volume of spray solution (e.g., 200 L/ha) at a constant pressure and speed.
  - Prepare the herbicide spray solutions for each treatment based on the application rates.
  - Apply the **dinitramine** treatments uniformly to the soil surface of the designated plots before planting the crop.
- Soil Incorporation:
  - Incorporate the herbicide into the soil immediately after application to the desired depth (e.g., 5-7 cm) using appropriate equipment.[3] Uniform incorporation is critical for efficacy.
- Planting:
  - Plant the crop seeds at the recommended depth and density for the specific crop variety.
- Data Collection:
  - Weed Control Efficacy:
    - Assess weed control at 14, 28, and 56 days after treatment (DAT).
    - Use a visual rating scale (0% = no control, 100% = complete control) for each target weed species.

- Alternatively, conduct weed counts and/or biomass measurements within randomly placed quadrats in each plot.
- Crop Phytotoxicity:
  - Visually assess crop injury at 7, 14, and 28 DAT using a scale of 0% (no injury) to 100% (crop death). Note any stunting, chlorosis, or stand reduction.
- Crop Yield:
  - At crop maturity, harvest the center rows of each plot and determine the crop yield.
- Data Analysis:
  - Analyze the weed control, crop injury, and yield data using Analysis of Variance (ANOVA).
  - Use a mean separation test (e.g., Tukey's HSD) to determine significant differences between treatment means.

## Visualizations

### Dinitramine Mode of Action: Microtubule Assembly Inhibition

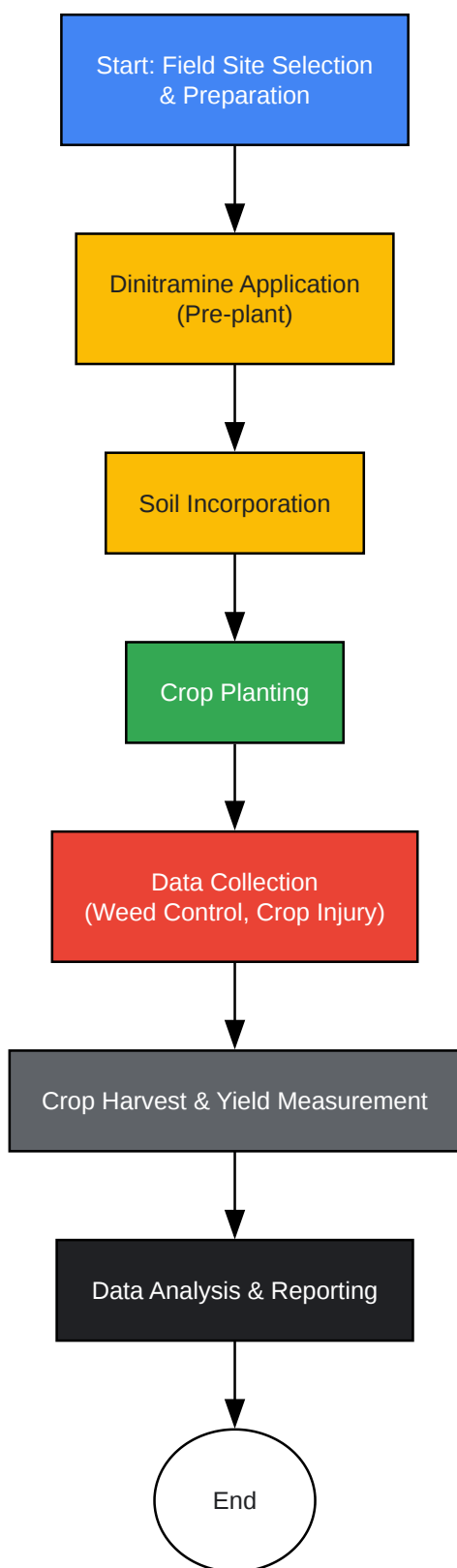


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Caption: **Dinitramine**'s mode of action, inhibiting microtubule formation.

## Experimental Workflow for Dinitramine Efficacy Trial





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